

# An In-depth Technical Guide to the Chemical Properties of Hexadecanedioate

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## Compound of Interest

Compound Name: Hexadecanedioate

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## Introduction

**Hexadecanedioate**, also known as Thapsic acid, is an alpha,omega-dicarboxylic acid.[1] It is a long-chain dicarboxylic acid that is the 1,14-dicarboxy derivative of tetradecane.[1] At room temperature, it exists as a white crystalline solid.[2] This document provides a comprehensive overview of the chemical and physical properties of **hexadecanedioate**, its stability, and its applications, particularly within the pharmaceutical and chemical industries.

## Chemical and Physical Properties

The fundamental properties of **hexadecanedioate** are summarized below. These values are compiled from various chemical databases and literature sources.

## Identifiers and General Properties

Property	Value	Source(s)
IUPAC Name	hexadecanedioic acid	[1]
Synonyms	Thapsic acid, 1,16- Hexadecanedioic acid, 1,14- Tetradecanedicarboxylic acid	[1][3]
CAS Number	505-54-4	[1]
Molecular Formula	C <sub>16</sub> H <sub>30</sub> O <sub>4</sub>	[1]
Molecular Weight	286.41 g/mol	[1]
Appearance	White to off-white crystalline solid/powder	[2]

## Physicochemical Data

This table presents key quantitative data describing the physicochemical nature of **hexadecanedioate**.

Property	Value	Unit	Source(s)
Melting Point	120 - 123	°C	[1]
Boiling Point	~457.5	°C (at 760 mmHg, estimated)	
160 - 165	°C (at 0.7 Torr)	[4]	
Water Solubility	5.098 (at 20°C)	mg/L	[5]
1.49 (at 25°C, estimated)	mg/L		
Solubility in Organic Solvents	Soluble in ether, carbon disulphide, DMSO (57 mg/mL), and methanol.[3][6] Better solubility in non-polar organic solvents like hexane. [2]	-	[2][3][6]
pKa (Predicted)	4.48 ± 0.10	-	[5]
Density (Estimated)	~1.016 - 1.058	g/cm <sup>3</sup>	[2][7][8]
LogP (Octanol/Water Partition Coefficient)	4.67 (at 25°C)	-	[5]
Vapor Pressure	0 Pa (at 25°C)	Pa	[5]

## Experimental Protocols

Detailed experimental procedures for the characterization of **hexadecanedioate** are crucial for reproducible research. Below are generalized, standard methodologies for determining its key physicochemical properties.

### Determination of Melting Point (Capillary Method)

- **Sample Preparation:** A small amount of dry, powdered **hexadecanedioate** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus with a heating block and a thermometer or digital temperature sensor is used.
- **Procedure:** The capillary tube is placed in the heating block. The temperature is increased rapidly to about 15-20°C below the expected melting point (120°C) and then increased slowly at a rate of 1-2°C per minute.
- **Data Collection:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. For **hexadecanedioate**, this range is typically observed between 120°C and 123°C.<sup>[1][9]</sup>

## Determination of Solubility

### 2.2.1. Water Solubility (Shake-Flask Method - OECD 105)

- **Sample Preparation:** An excess amount of **hexadecanedioate** is added to a known volume of deionized water in a flask.
- **Equilibration:** The flask is sealed and agitated at a constant temperature (e.g., 20°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand, or is centrifuged, to separate the undissolved solid from the aqueous solution.
- **Analysis:** A sample of the clear supernatant is carefully removed and its concentration is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) after derivatization.

**2.2.2. Solubility in Organic Solvents** The same shake-flask method can be applied using organic solvents like ethanol, DMSO, or hexane instead of water.<sup>[2]</sup> Given its higher solubility in some organic solvents, a larger initial sample-to-solvent ratio may be required to achieve saturation.<sup>[6]</sup>

## Potentiometric Titration for pKa Determination

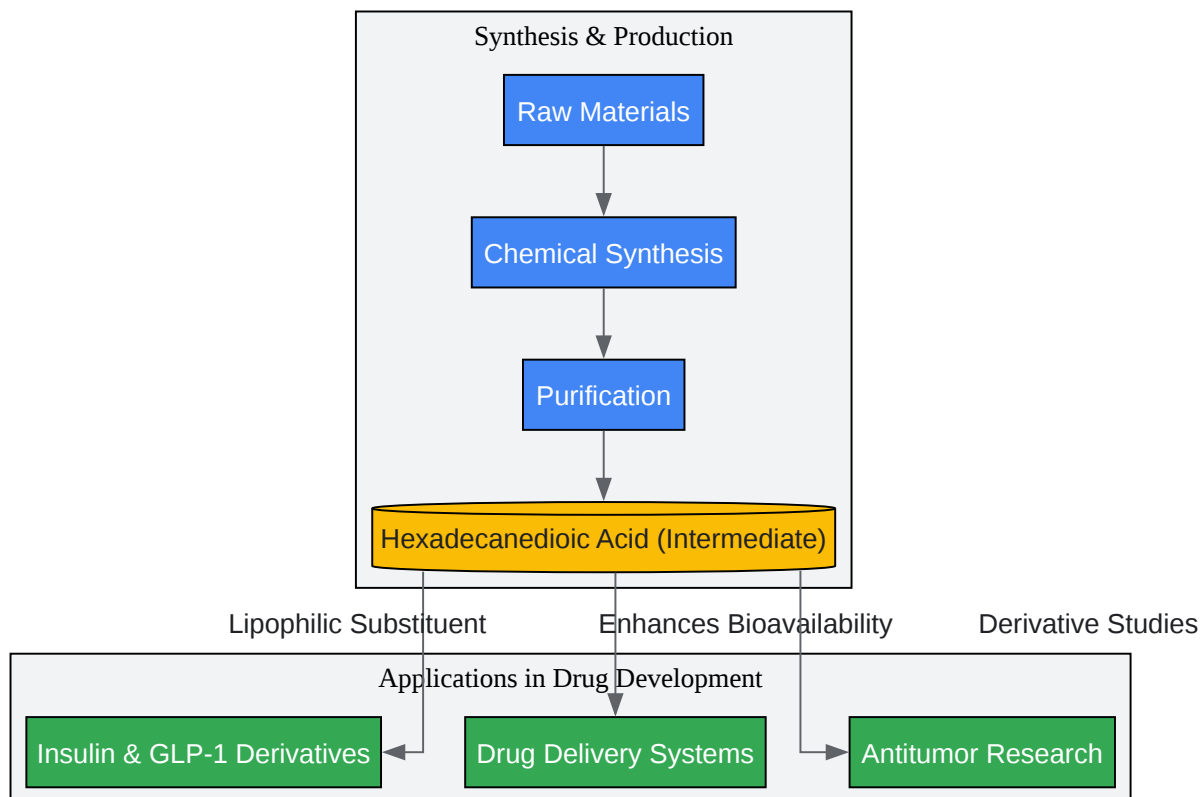
- **Sample Preparation:** A precise weight of **hexadecanedioate** is dissolved in a suitable solvent, typically a mixture of water and a co-solvent like methanol to overcome its low aqueous solubility.
- **Apparatus:** A calibrated pH meter with a glass electrode and a burette are used.
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH). The pH of the solution is recorded after each addition of the titrant.
- **Data Analysis:** A titration curve (pH vs. volume of titrant) is plotted. The pKa values correspond to the pH at the half-equivalence points. Since **hexadecanedioate** is a dicarboxylic acid, two equivalence points and two corresponding pKa values are expected, although often only the first is reported in predictive models.[\[5\]](#)

## Stability and Reactivity

- **Stability:** **Hexadecanedioate** is a stable compound under standard conditions.[\[5\]](#) It is combustible.[\[5\]](#)
- **Incompatibilities:** It is incompatible with strong bases, oxidizing agents, and reducing agents.[\[5\]](#)
- **Storage:** For long-term storage, it is recommended to keep the compound in a cool place, with some suppliers suggesting temperatures between 2-8°C or below +30°C.[\[5\]](#)[\[3\]](#)

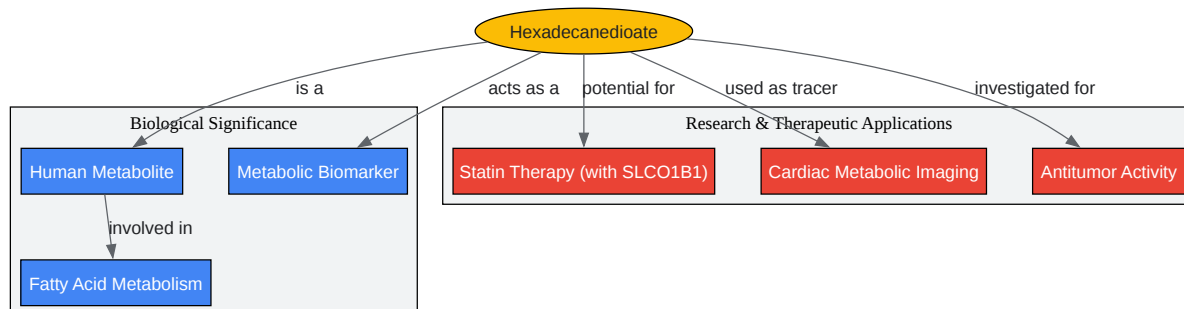
## Visualized Workflows and Relationships

The following diagrams illustrate the role of **hexadecanedioate** in scientific and industrial contexts.



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Caption: Role of Hexadecanedioic Acid as a Pharmaceutical Intermediate.



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Caption: Biological Roles and Research Applications of **Hexadecanedioate**.

## Applications in Research and Drug Development

**Hexadecanedioate** is more than a simple dicarboxylic acid; it is a versatile molecule with significant applications in both industrial and pharmaceutical settings.

- **Pharmaceutical Intermediate:** It is a key intermediate in the synthesis of various compounds. [10][11] Notably, its lipophilic nature is leveraged in the development of insulin and GLP-1 derivatives, where it helps to extend the duration of action and create sustained-release profiles. [10][11]
- **Drug Delivery and Formulation:** The compound is explored for its use in drug delivery systems, where it can potentially enhance the solubility and bioavailability of certain medications. [8] It is also used in cosmetic formulations as an emollient. [8]
- **Biological Research:** As a human metabolite, **hexadecanedioate** is relevant in metabolic studies. [1][12] It is activated by mitochondrial and microsomal fractions in the liver and has been investigated for its potential antitumor activity. Furthermore, it is used as a research tool

for studies on blood pressure regulation and as a potential therapy for statin intolerance when working with the SLCO1B1 protein.[5]

- Industrial Chemistry: Beyond pharmaceuticals, it serves as a building block for polymers such as polyamides and polyesters, enhancing their thermal stability and mechanical strength.[8] It is also an intermediate in the production of fragrances, like Exaltone.[3][11]

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